

Difference between Acid Orange 95 and Acid Orange 10

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Acid Orange 95	
Cat. No.:	B1172612	Get Quote

An In-depth Technical Guide to the Core Differences Between Acid Orange 95 and Acid Orange 10

Introduction

Acid Orange 95 and Acid Orange 10 (also known as Orange G) are both synthetic azo dyes belonging to the acid dye category. These dyes are characterized by their sulfonic acid groups, which render them water-soluble and allow them to form ionic bonds with cationic groups in substrates like wool, silk, polyamide, and certain biological tissues. While both are used in textile dyeing, printing, and as biological stains, their chemical structures, properties, and specific applications differ significantly. This guide provides a detailed comparison of their chemical nature, quantitative properties, synthesis, and toxicological profiles for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

The most fundamental difference between Acid Orange 10 and Acid Orange 95 lies in their core structure. Acid Orange 10 is a monoazo dye, containing a single azo linkage (-N=N-). In contrast, Acid Orange 95 is a disazo (or double azo) dye, possessing two azo linkages.[1][2] This structural variance directly influences their molecular weight, color, and interaction with various substrates.

The key physicochemical properties are summarized for direct comparison in the table below.



Property	Acid Orange 95	Acid Orange 10 (Orange G)
C.I. Name	Acid Orange 95	Acid Orange 10
C.I. Number	24780	16230[3]
CAS Number	12217-33-3[1]	1936-15-8[2]
Chemical Class	Double Azo[1][4]	Single Azo[2][3]
Molecular Formula	C34H28N4Na2O8S2[1][4]	C16H10N2Na2O7S2[2][5]
Molecular Weight	730.72 g/mol [1][4]	452.37 g/mol [2][6]
Appearance	Cherry red powder[1][7]	Bright orange powder/crystals[6][8]
λmax	Not Available	475 nm[9]
рКа	Not Available	12.8 (at 25°C)[9]
Water Solubility	Soluble[1][7]	5 g/100 mL (20°C); 50-100 mg/mL[5][9]
Ethanol Solubility	Not Available	Slightly soluble (golden orange)[8][9]

Applications

While both dyes are used on similar substrates, their performance and specific uses can vary.

- Acid Orange 95: Primarily used for dyeing and printing on wool, silk, and polyamide fiber fabrics.[1][7] It is also utilized in leather dyeing.[4][7] The color is described as a red-light orange.[1][10]
- Acid Orange 10: Has a broader range of well-documented applications. In addition to dyeing silk, wool, paper, and wood, it is a prominent biological stain.[8][9][11] It is a major component of the Papanicolaou stain for cervical cytology and is used in Masson's trichrome stain to color cytoplasm and muscle cells.[8][11] It can also stain mature bone orange and identify growth hormone-secreting cells in the pituitary gland.[11]



Experimental Protocols Synthesis Methodology

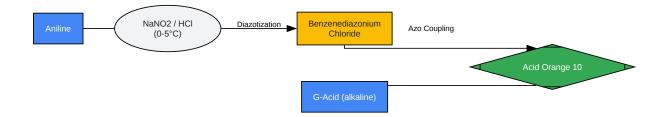
The synthesis of azo dyes typically involves two main steps: diazotization of a primary aromatic amine followed by a coupling reaction with a suitable coupling component (e.g., a phenol or naphthol derivative).

4.1.1 Synthesis of Acid Orange 10

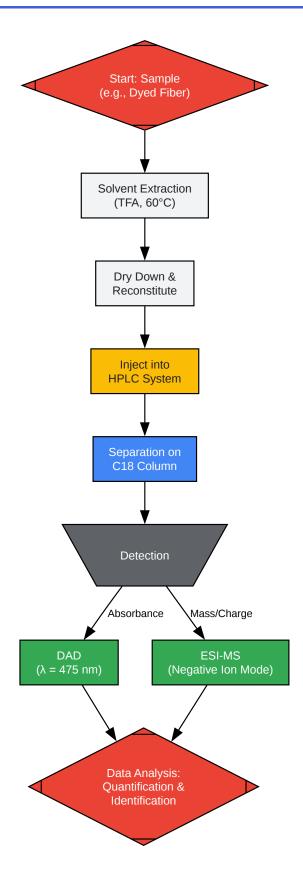
The synthesis of Acid Orange 10 involves the diazotization of aniline, which is then coupled to 7-Hydroxynaphthalene-1,3-disulfonic acid (G-acid).[2][8]

- Step 1: Diazotization of Aniline. Aniline is dissolved in hydrochloric acid and cooled to 0-5°C. A solution of sodium nitrite is added dropwise to form the diazonium salt.
- Step 2: Coupling. The diazonium salt solution is then slowly added to a cooled, alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid. The coupling reaction occurs to form the monoazo dye structure. The product is then typically salted out, filtered, and dried.

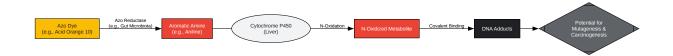












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- To cite this document: BenchChem. [Difference between Acid Orange 95 and Acid Orange 10]. BenchChem, [2025]. [Online PDF]. Available at:



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